

The Role of BRPF Proteins in Gene Transcription: A Technical Guide

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Abstract

Bromodomain and PHD Finger-containing (BRPF) proteins are a family of crucial epigenetic regulators that play a pivotal role in gene transcription. Comprising three members in vertebrates—BRPF1, BRPF2, and BRPF3—these proteins act as scaffolding elements, assembling and activating specific histone acetyltransferase (HAT) complexes. By recognizing post-translational modifications on histones, particularly acetylation, BRPF proteins guide the enzymatic activity of these complexes to specific chromatin loci, leading to a chromatin environment conducive to gene expression. Dysregulation of BRPF protein function has been implicated in a variety of human diseases, including cancer and developmental disorders, making them attractive targets for therapeutic intervention. This technical guide provides an in-depth overview of the BRPF proteins, their mechanism of action in gene transcription, quantitative data on their interactions, detailed experimental protocols for their study, and visual representations of the key pathways and workflows.

Introduction to BRPF Proteins

BRPF proteins are members of the bromodomain-containing protein family, which are characterized by the presence of a bromodomain—a protein module that specifically recognizes acetylated lysine residues on histone tails. This "reading" of the histone code is a fundamental mechanism for translating epigenetic marks into downstream biological outcomes, such as gene activation.^{[1][2]}

The BRPF family consists of three paralogs:

- **BRPF1:** Primarily acts as a scaffold for the MOZ (Monocytic Leukemia Zinc Finger protein, also known as KAT6A) and MORF (MOZ-Related Factor, also known as KAT6B) HAT complexes.[\[3\]](#)[\[4\]](#) BRPF1 is essential for embryonic development, particularly hematopoiesis and neurogenesis.[\[5\]](#)[\[6\]](#)
- **BRPF2 (also known as BRD1):** Predominantly associates with the HBO1 (HAT bound to ORC1, also known as KAT7) HAT complex.[\[4\]](#)[\[7\]](#) BRPF2 is crucial for regulating H3K14 acetylation and is involved in processes like fetal liver erythropoiesis.[\[7\]](#)
- **BRPF3:** Also scaffolds the HBO1 HAT complex and plays a significant role in DNA replication initiation by directing HBO1 to acetylate H3K14 at replication origins.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Each BRPF protein features a conserved multi-domain architecture that facilitates its function as a chromatin-binding and complex-assembling platform.

Molecular Architecture and Domain Function

The function of BRPF proteins is dictated by their distinct domains, which work in concert to recognize chromatin and assemble HAT complexes.

- **Bromodomain:** This conserved domain of approximately 110 amino acids recognizes and binds to acetylated lysine residues on histone tails, thereby tethering the BRPF-containing complexes to specific chromatin regions.[\[1\]](#)[\[2\]](#)
- **PHD (Plant Homeodomain) Fingers:** BRPF proteins contain two PHD fingers. These domains are also "readers" of histone modifications, often recognizing methylated lysine residues. This dual-reader capability allows for the integration of different epigenetic signals.
- **PWWP Domain:** This domain is involved in binding to methylated histones, particularly H3K36me3, a mark associated with actively transcribed gene bodies. It also contributes to the association of BRPF1 with condensed chromatin.[\[6\]](#)
- **N-terminal Region:** This region is crucial for the interaction with and activation of the respective HAT enzymes (MOZ/MORF or HBO1).[\[6\]](#)

The multidomain structure of BRPF proteins enables them to act as sophisticated signaling hubs, integrating information from the chromatin landscape to regulate the activity of their associated HATs.

BRPF Proteins as Scaffolds for Histone Acetyltransferase (HAT) Complexes

A primary function of BRPF proteins is to serve as a scaffold for the assembly of tetrameric HAT complexes. These complexes typically consist of the BRPF protein, a catalytic HAT subunit, and two smaller accessory proteins, ING5 (Inhibitor of Growth 5) and MEAF6 (MYST/Esa1-associated factor 6).[\[11\]](#)[\[12\]](#)

BRPF1-MOZ/MORF Complexes

BRPF1 is a core component of the MOZ and MORF HAT complexes.[\[3\]](#)[\[4\]](#) These complexes are potent acetyltransferases for histone H3, with a particular specificity for lysine 23 (H3K23ac).[\[13\]](#)[\[14\]](#) The BRPF1 scaffold is essential for the stability and enzymatic activity of the MOZ/MORF complexes.[\[5\]](#) The bromodomain of BRPF1 contributes to the targeting of these complexes to acetylated chromatin, thereby promoting the acetylation of neighboring nucleosomes and facilitating gene transcription.[\[5\]](#)[\[15\]](#) These complexes have been shown to play a critical role in the expression of Hox genes, which are essential for embryonic development.[\[6\]](#)

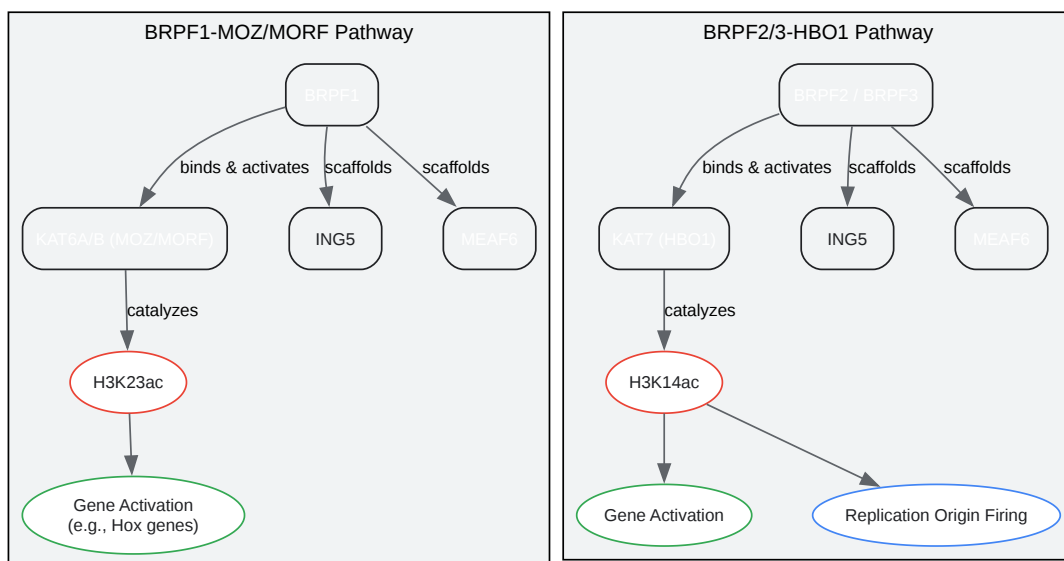
BRPF2/3-HBO1 Complexes

BRPF2 and BRPF3 are the primary scaffolding partners for the HBO1 HAT.[\[4\]](#)[\[7\]](#) The BRPF2/3-HBO1 complexes are the major enzymes responsible for the global acetylation of histone H3 at lysine 14 (H3K14ac).[\[4\]](#)[\[7\]](#) This histone mark is strongly associated with active gene promoters and enhancers. The BRPF3-HBO1 complex, in particular, has a specialized role in DNA replication, where it is recruited to replication origins to acetylate H3K14, a step that is necessary for the efficient firing of these origins.[\[8\]](#)[\[9\]](#)[\[10\]](#)

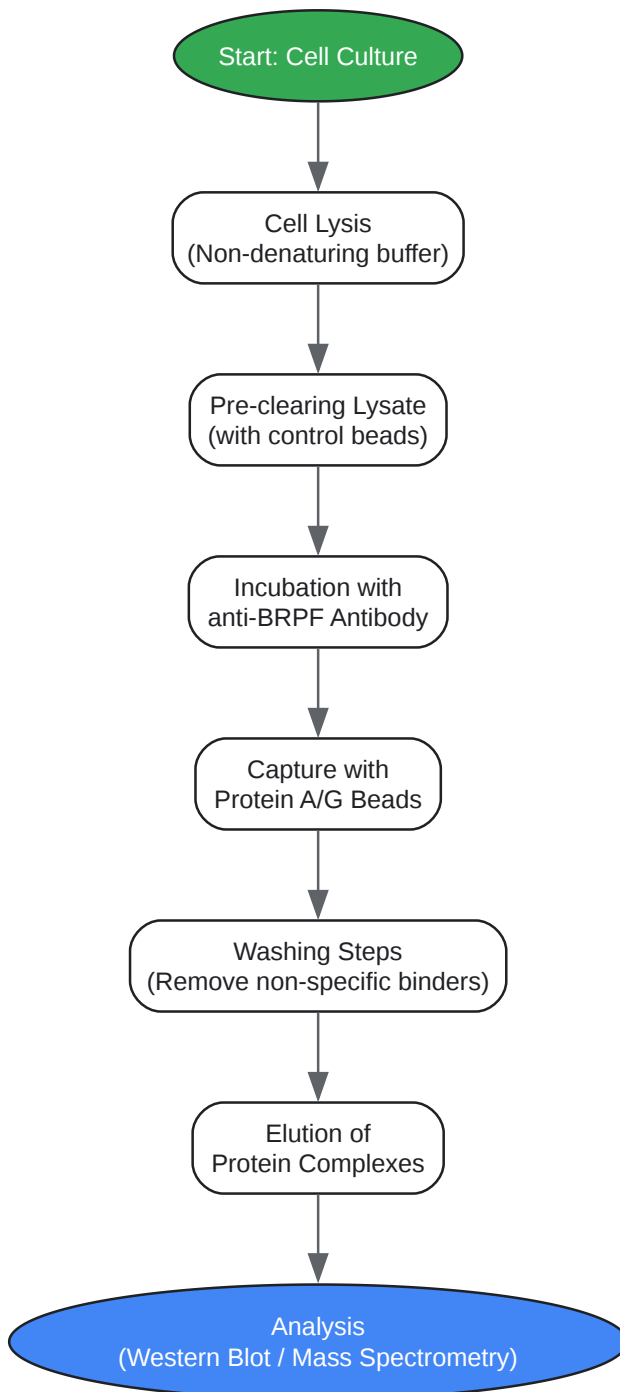
Signaling Pathways and Regulatory Mechanisms

The recruitment and activity of BRPF-containing HAT complexes are tightly regulated processes that are integral to gene transcription.

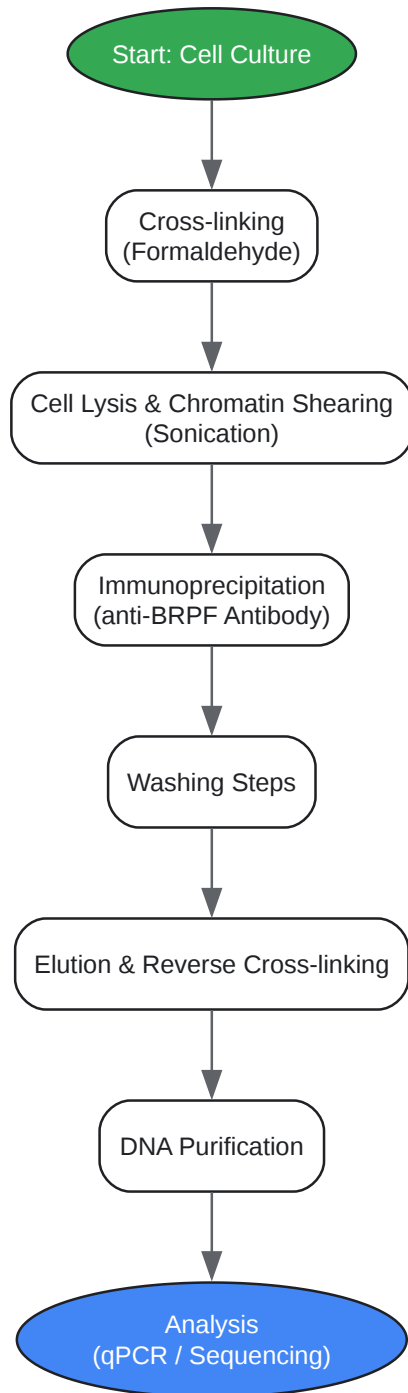
BRPF-HAT Complex Assembly and Function



Co-immunoprecipitation (Co-IP) Workflow



Chromatin Immunoprecipitation (ChIP) Workflow

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